

A Guide to Correlative Light and Electron Microscopy (CLEM) Techniques

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Correlative Light and Electron Microscopy (CLEM) stands as a powerful imaging technique, bridging the gap between the functional, dynamic information from fluorescence light microscopy (LM) and the high-resolution structural detail provided by electron microscopy (EM).^{[1][2][3]} This guide offers a comparative overview of key CLEM methodologies, providing researchers, scientists, and drug development professionals with the necessary information to select the optimal workflow for their experimental needs. The combination of these two modalities allows for the localization of specific molecules with fluorescence and the subsequent visualization of their ultrastructural context.^{[2][4]}

Comparative Overview of Major CLEM Workflows

The selection of a CLEM workflow is dictated by the specific biological question, the nature of the sample, and the required resolution. The main approaches can be broadly categorized into two-step and integrated systems, each with distinct advantages and disadvantages.^[5] Two-step CLEM involves imaging on separate light and electron microscopes, offering flexibility but posing challenges in sample transfer and image registration.^{[2][5]} Integrated CLEM systems, by contrast, combine both modalities in a single instrument, streamlining the workflow and improving correlation accuracy.^{[2][3]}

Workflow Category	Description	Advantages	Disadvantages	Typical Applications
Two-Step CLEM	The sample is imaged first on a light microscope and then transferred to an electron microscope for high-resolution imaging.[2][5]	High flexibility in the choice of both LM and EM instrumentation. Allows for the use of high-performance, specialized microscopes for each modality.	Time-consuming workflow, risk of sample contamination and damage during transfer. [2] Correlation of images can be challenging.	Studies requiring specialized light microscopy techniques (e.g., super-resolution) not available on integrated systems.
Integrated CLEM	A single instrument incorporates both light and electron microscopy capabilities, allowing for seamless switching between imaging modes without moving the sample.[2][3]	Simplified and faster workflow, reduced risk of sample damage. [2] Direct correlation of images is more straightforward.	Potentially lower performance of the individual light or electron microscope components compared to dedicated standalone systems.[5]	High-throughput screening, live-cell CLEM experiments, and studies requiring rapid correlation.
In-Resin Fluorescence CLEM	Samples are embedded in a resin that preserves fluorescence, allowing for LM and EM imaging of the same section.[6]	Excellent positional accuracy between LM and EM images.[7] Good ultrastructure preservation.[8]	Not all fluorescent proteins are stable during the embedding process.[6] Can be technically challenging.	Precise localization of proteins within their subcellular context in fixed samples.

Cryo-CLEM	Samples are vitrified (rapidly frozen) to preserve them in a near-native state for both fluorescence and electron imaging under cryogenic conditions.	Best method for preserving cellular ultrastructure and antigenicity. Enables in-situ structural studies. [9]	Technically demanding, requires specialized equipment. [9] Lower throughput compared to room temperature methods. [9]	High-resolution structural analysis of protein complexes and cellular structures in their native environment.
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Experimental Protocols

Detailed and robust protocols are crucial for successful CLEM experiments. Below are outlines for two common CLEM workflows.

1. In-Resin Fluorescence CLEM Protocol for Cultured Cells

This protocol is adapted from methodologies that aim to preserve both fluorescence and ultrastructure.

- Cell Culture and Fixation:
 - Grow cells on gridded glass-bottom dishes for easy relocation of regions of interest.[\[10\]](#)
 - Fix cells with a mixture of 4% paraformaldehyde (PFA) and 0.05% glutaraldehyde in 0.1 M phosphate buffer.[\[11\]](#) The concentration of glutaraldehyde needs to be optimized to preserve fluorescence.
- Fluorescence Microscopy:
 - Image the cells using a fluorescence microscope.
 - Acquire images of the grid to map the location of the cells of interest.[\[11\]](#)
- Sample Processing for EM:

- Post-fix the cells in 2.5% glutaraldehyde and 4% PFA.[\[10\]](#)
- Stain with reduced osmium (1% osmium tetroxide with 1.5% potassium ferricyanide).[\[10\]](#)
- Dehydrate the sample through a graded ethanol series.[\[10\]](#)
- Embed the sample in an acrylic resin such as Durcupan.[\[10\]](#)
- EM Imaging and Correlation:
 - Trim the resin block to the area containing the cell of interest.
 - Cut ultrathin sections (70 nm) and collect them on EM grids.[\[10\]](#)
 - Image the sections in a transmission electron microscope.
 - Correlate the LM and EM images using the grid pattern and cellular landmarks.

2. General Workflow for Two-Step CLEM

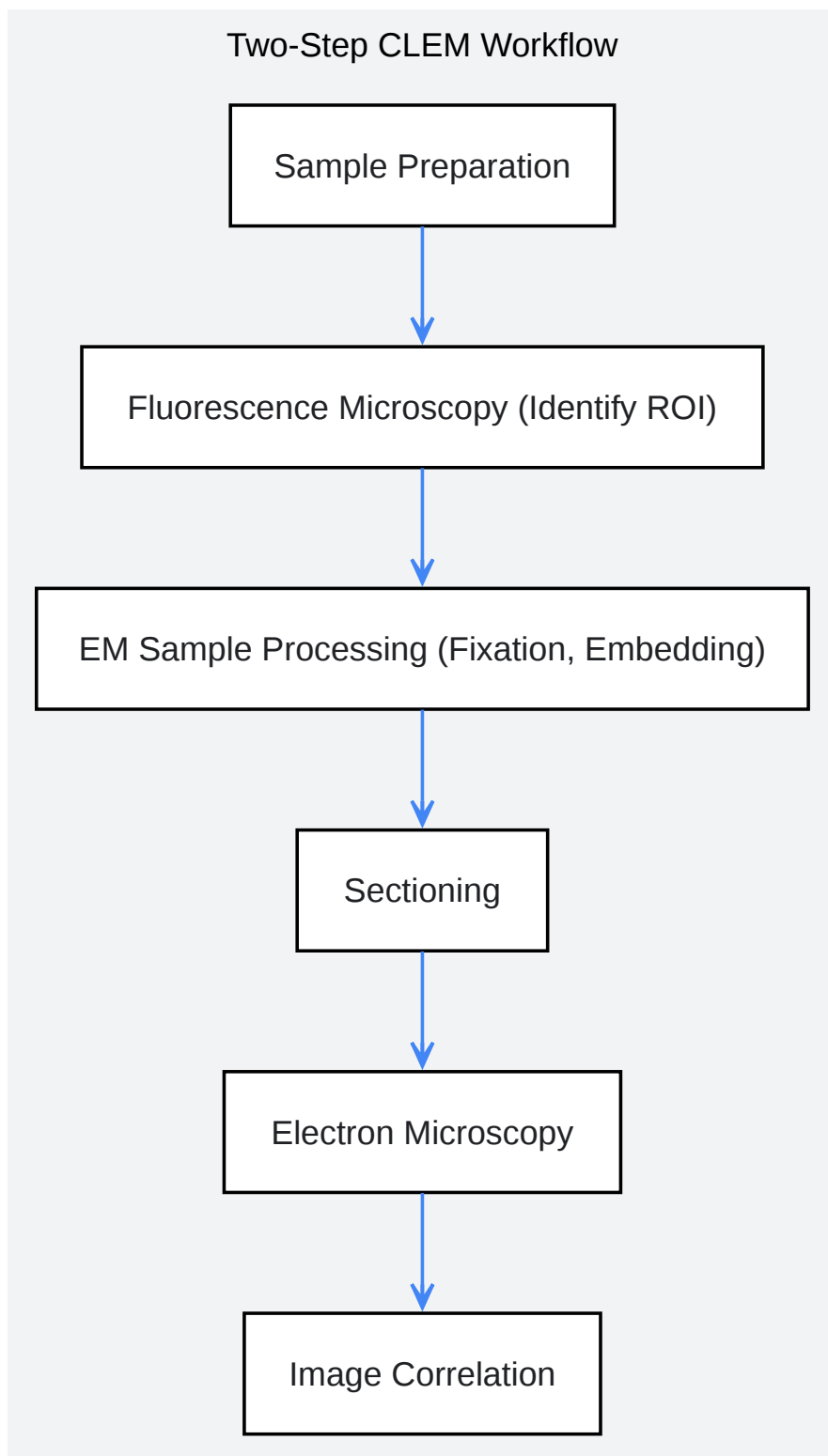
This protocol outlines the general steps for a conventional two-step CLEM experiment.

- Sample Preparation:
 - Prepare the sample (cells or tissue) according to standard protocols that aim to preserve both fluorescence and ultrastructure. This often involves a compromise in fixation methods.[\[8\]](#)
- Light Microscopy:
 - Image the sample with a fluorescence microscope to identify the region of interest (ROI).
 - Acquire detailed images of the ROI and surrounding landmarks.
- Sample Processing for EM:
 - Process the sample for electron microscopy. This may involve high-pressure freezing and freeze substitution for optimal preservation.

- Embed the sample in resin and prepare ultrathin sections.
- Electron Microscopy:
 - Relocate the ROI on the ultrathin sections using the previously acquired LM images as a reference.
 - Acquire high-resolution images of the ROI with the electron microscope.
- Image Correlation:
 - Use fiducial markers (e.g., fluorescent beads that are also electron-dense) or cellular landmarks to align and overlay the LM and EM images.

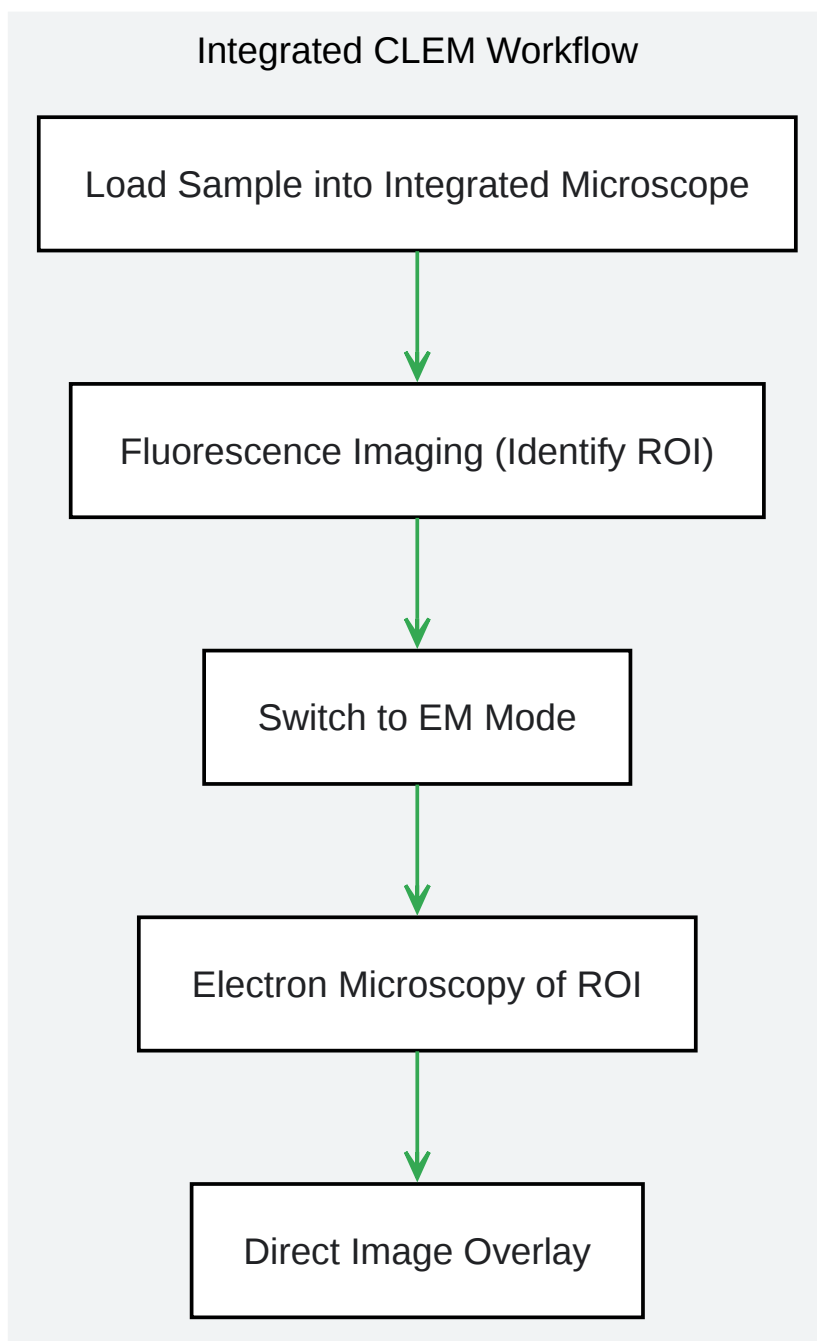
Visualizing CLEM Workflows

The following diagrams illustrate the key steps in different CLEM workflows.



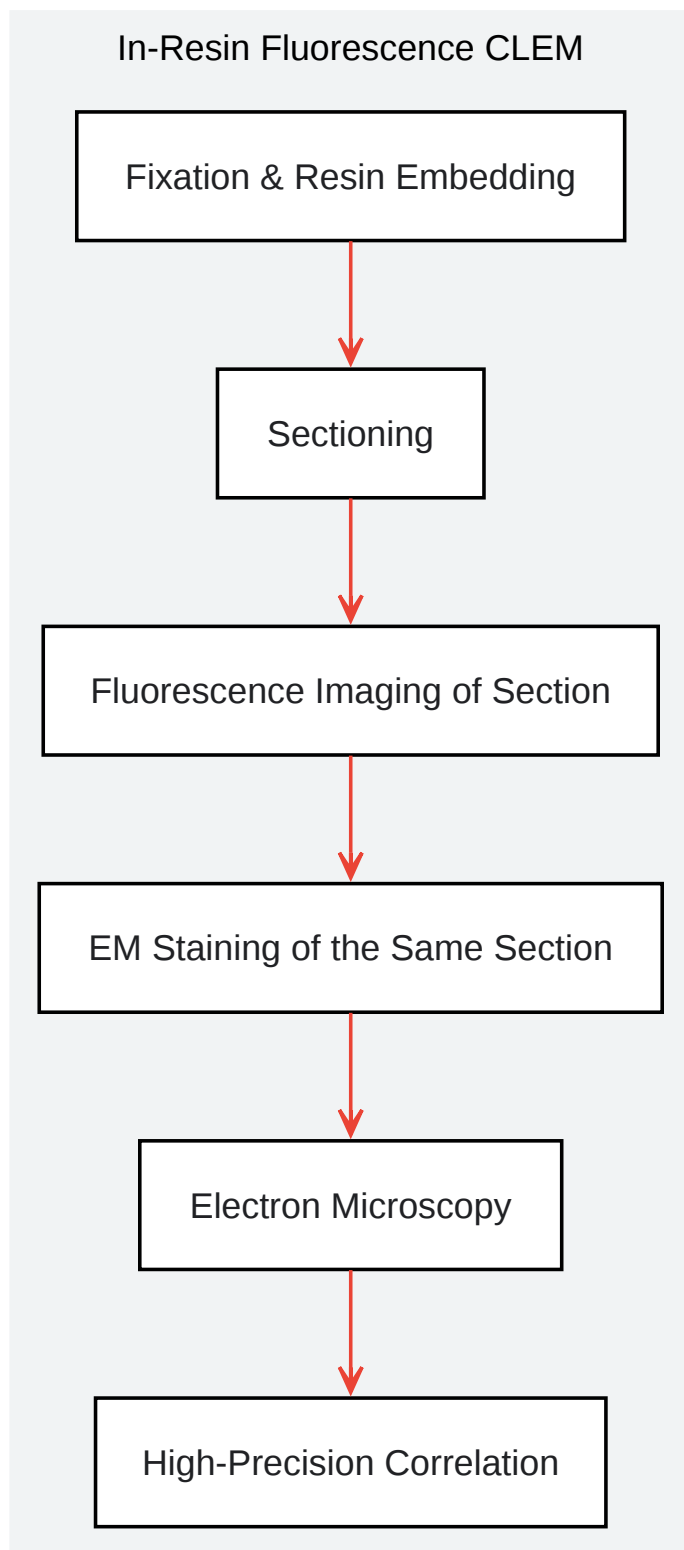
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A simplified diagram of a typical two-step CLEM workflow.



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Workflow for an integrated CLEM system.



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Key steps in the in-resin fluorescence CLEM protocol.

Future Directions

The field of CLEM is continuously evolving, with advancements in super-resolution microscopy, volume EM techniques like FIB-SEM, and automated workflows.[8][12] These innovations are pushing the boundaries of what is possible, enabling more precise and higher-throughput correlative studies. The development of new fluorescent probes with enhanced stability during EM sample preparation is also an active area of research that promises to further improve the capabilities of CLEM.[7]

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References

- 1. Advanced Correlative Light/Electron Microscopy: Current Methods and New Developments Using Tokuyasu Cryosections - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. delmic.com [delmic.com]
- 3. Correlative light-electron microscopy - Wikipedia [en.wikipedia.org]
- 4. Correlative light and electron microscopy using immunolabeled resin sections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 10.4 Correlative Light and Electron Microscopy | BS2010: Bioimaging [bookdown.org]
- 6. Frontiers | One for All, All for One: A Close Look at In-Resin Fluorescence Protocols for CLEM [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. Diverse protocols for correlative super-resolution fluorescence imaging and electron microscopy of chemically fixed samples - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. biorxiv.org [biorxiv.org]
- 10. Correlative Light and Transmission Electron Microscopy (CLEM) [protocols.io]
- 11. zeiss.com [zeiss.com]
- 12. researchgate.net [researchgate.net]

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